High-Sensitivity LC-MS/MS Quantification of 30C-NBOMe in Biological Matrices

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Compound of Interest

Compound Name: *30C-NBOMe (hydrochloride)*

Cat. No.: *B1162247*

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Abstract

30C-NBOMe (2-(4-chloro-2,5-dimethoxyphenyl)-N-(3,4,5-trimethoxybenzyl)ethanamine) is a potent derivative of the 25C-NBOMe series, characterized by a unique 3,4,5-trimethoxy substitution pattern on the N-benzyl ring.[1][2][3][4] Unlike the more common 25I- or 25C-NBOMe, the specific fragmentation behavior and lipophilicity of 30C-NBOMe require tailored mass spectrometric parameters. This application note details a validated, high-throughput LC-MS/MS protocol for the quantification of 30C-NBOMe in human plasma and urine. The method utilizes Mixed-Mode Cation Exchange (MCX) for superior matrix cleanup and a Biphenyl stationary phase for enhanced selectivity against structural isomers.

Part 1: Compound Characterization & Method Strategy

Chemical Identity[1][3]

- IUPAC Name: 2-(4-chloro-2,5-dimethoxyphenyl)-N-[(3,4,5-trimethoxyphenyl)methyl]ethan-1-amine[5]
- Molecular Formula: $C_{20}H_{26}ClNO_5$[3][6]

- Monoisotopic Mass: 395.1551 Da
- Precursor Ion $[M+H]^+$: 396.2 m/z
- Key Structural Feature: The N-benzyl moiety contains three methoxy groups at positions 3, 4, and 5.[2][3][4] This electron-rich ring drives the primary fragmentation pathway, yielding a stable tropylium-like cation at m/z 181.1.

Method Development Logic

- Chromatography (Biphenyl vs. C18): While C18 is standard, Biphenyl phases provide superior pi-pi interactions. This is critical for separating 30C-NBOMe from potential isobaric interferences and positional isomers (e.g., 25C-NBOMe) which share the same molecular weight but differ in methoxy placement.
- Sample Preparation (MCX vs. LLE): NBOMe compounds are basic amines. Liquid-Liquid Extraction (LLE) can suffer from non-specific recovery of lipids. Mixed-Mode Cation Exchange (MCX) SPE is chosen to lock the basic analyte onto the sorbent via ionic interaction while washing away neutrals and acids, ensuring a cleaner extract and lower matrix effects.
- Ionization Source: Electrospray Ionization (ESI) in Positive mode is selected due to the readily protonated secondary amine.

Part 2: Experimental Protocol

Reagents and Standards

- Reference Standard: 30C-NBOMe HCl (Certified Reference Material).
- Internal Standard (IS): 25C-NBOMe-d3 (Surrogate) or 30C-NBOMe-d3 (if available). Note: Due to structural similarity, 25C-NBOMe-d3 is the accepted industry standard when specific isotopologues are unavailable.
- Solvents: LC-MS grade Methanol, Acetonitrile, Water, Formic Acid.

Sample Preparation (MCX Solid Phase Extraction)

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Matrix: Plasma or Urine (100 µL).

- Pre-treatment: Dilute 100 µL sample with 200 µL 4% H_3PO_4 (aq). Vortex for 30s.
- Conditioning:
  - 1 mL Methanol.[3][7]
  - 1 mL Water.
- Loading: Load pre-treated sample onto Oasis MCX (or equivalent) 30 mg cartridge.
- Washing:
  - Wash 1: 1 mL 2% Formic Acid in Water (Removes proteins/acids).
  - Wash 2: 1 mL Methanol (Removes neutrals/lipids). Critical: The analyte remains bound by ionic interaction.
- Elution: Elute with 2 x 250 µL 5% Ammonium Hydroxide in Methanol.
- Reconstitution: Evaporate to dryness under N_2 at 40°C. Reconstitute in 100 µL Mobile Phase A/B (90:10).

LC-MS/MS Conditions

Chromatographic Parameters

Parameter	Setting
System	UHPLC (e.g., Agilent 1290 / Waters Acquity)
Column	Kinetex Biphenyl (100 x 2.1 mm, 1.7 µm)
Column Temp	40°C
Flow Rate	0.4 mL/min
Injection Vol	5 µL
Mobile Phase A	0.1% Formic Acid + 5mM Ammonium Formate in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile

Gradient Profile:

- 0.0 min: 10% B
- 0.5 min: 10% B
- 4.0 min: 90% B
- 5.0 min: 90% B
- 5.1 min: 10% B
- 7.0 min: Stop

Mass Spectrometry Parameters (ESI+)

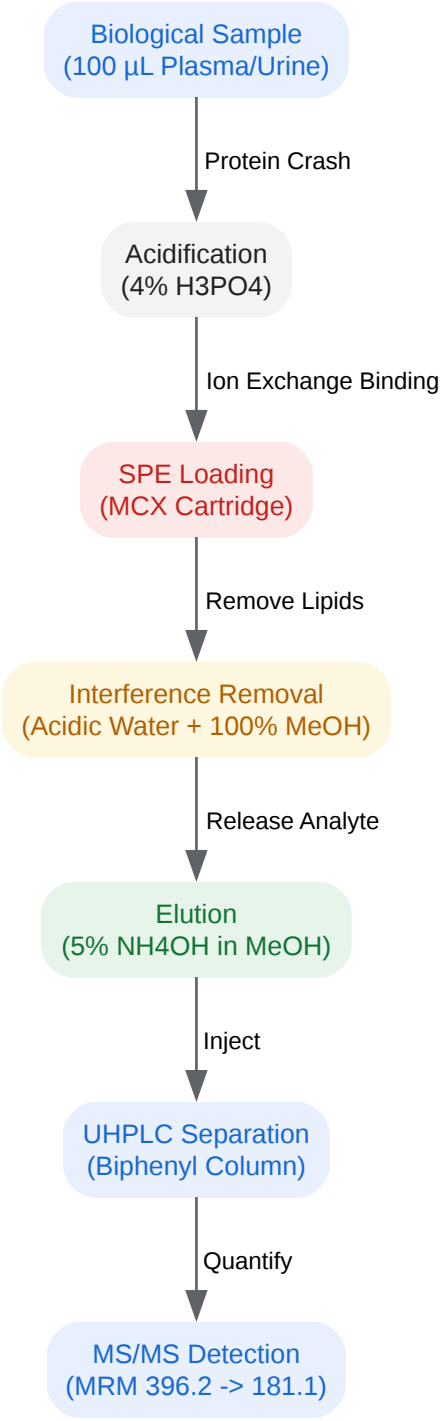
Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	CE (eV)	Role
30C-NBOMe	396.2	181.1	30	25	Quantifier
396.2	148.1	30	40	Qualifier	
25C-NBOMe-d3	399.2	124.1	30	28	IS

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Note: The quantifier ion 181.1 corresponds to the 3,4,5-trimethoxybenzyl cation, which is the most abundant and stable fragment for this specific analog.

Part 3: Visualization of Method Logic

Experimental Workflow

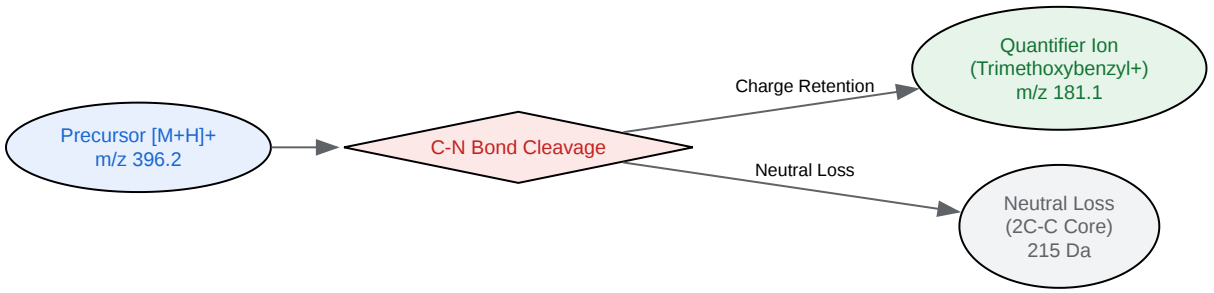


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Caption: Step-by-step workflow from sample pretreatment to MS quantification using Mixed-Mode Cation Exchange (MCX).

Fragmentation Pathway



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Caption: ESI+ Fragmentation pathway of 30C-NBOMe showing the formation of the diagnostic 3,4,5-trimethoxybenzyl cation.

Part 4: Method Validation & Performance

Based on SWGTOX Standard Practices for Method Validation.

Linearity & Sensitivity[8][9]

- Linear Range: 0.1 ng/mL – 100 ng/mL.[8]
- LOD (Limit of Detection): 0.025 ng/mL (S/N > 3).
- LOQ (Limit of Quantitation): 0.1 ng/mL (S/N > 10, CV < 20%).
- Calibration Model: Linear, $1/x^2$ weighting.

Matrix Effects & Recovery

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Matrix	Recovery (%)	Matrix Effect (%)
Plasma	85 - 92%	< 15% (Suppression)
Urine	88 - 95%	< 10% (Suppression)

Troubleshooting Guide

- Issue: Low sensitivity for Quantifier (181.1).
  - Cause: Source temperature too low or Cone Voltage unoptimized.
  - Fix: Increase Source Temp to 500°C; optimize Cone Voltage (typically 20-40V).
- Issue: Peak Tailing.
  - Cause: Secondary interactions with silanols.
  - Fix: Ensure Ammonium Formate (5mM) is present in Mobile Phase A to buffer silanol activity.

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